

Thermodynamic Data for 1-Azidooctane

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Compound Focus: 1-Azidooctane

CAS No.: 7438-05-3

Cat. No.: S663790

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The table below summarizes the condensed phase thermochemistry data available for **1-Azidooctane**.

Property	Value	Unit	Method	Reference
Enthalpy of formation (liquid, $\Delta_f H^\circ$ liquid)	96.7	kJ/mol	Combustion Calorimetry (Ccb)	[1] [2]
Enthalpy of combustion (liquid, $\Delta_c H^\circ$ liquid)	-5674.0 \pm 3.0	kJ/mol	Combustion Calorimetry (Ccb)	[1] [2]
Molecular Weight	155.24	g/mol	-	[1]
Molecular Formula	C ₈ H ₁₇ N ₃	-	-	[3] [1]

Experimental Protocols for Key Data

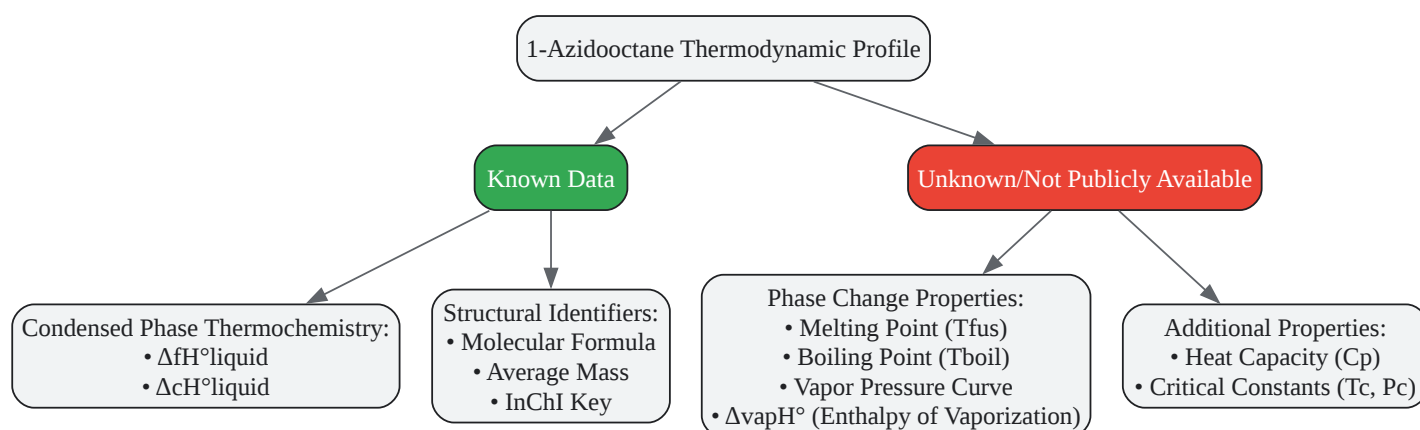
The available thermodynamic data were determined through specific experimental methodologies:

- Combustion Calorimetry:** The core thermochemical data (enthalpies of formation and combustion) were obtained using this method [1]. In this technique, a pure sample of **1-Azidooctane** is combusted in a high-pressure oxygen atmosphere within a sealed calorimeter. The heat released is measured precisely, and through analysis of the combustion products and application of thermodynamic cycles, the standard enthalpy of formation is calculated.

- **Vapor Pressure Measurement:** A scientific study investigated the vapor pressures and enthalpies of vaporization for several azides, including **1-Azidoctane**, using the **transpiration method** [4]. In this method, an inert gas is passed over the sample at a controlled temperature, carrying the vapor. The vapor is then trapped and the amount is determined, allowing for the calculation of vapor pressure as a function of temperature. The enthalpy of vaporization is then derived from the temperature dependence of the vapor pressure.

Summary of Data Availability and Research Context

The following diagram outlines the known and typically required data for a compound like **1-Azidoctane**, highlighting the current gaps.



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Available and missing thermodynamic data for **1-Azidoctane**.

Based on the search results, here is an assessment of the available information:

- **Available Data:** The most robust data available are the **standard enthalpy of formation and combustion for the liquid phase**, sourced from the NIST Chemistry WebBook, which is a highly authoritative reference [1].
- **Missing Data:** Key properties for a comprehensive thermodynamic profile are missing from the public domain. These include **melting point, boiling point, vapor pressure as a function of temperature,**

and the enthalpy of vaporization [4]. Although one study explicitly measured vapor pressures for **1-Azidooctane**, the numerical data and results are not provided in the accessible abstract [4].

- **Safety Note:** Organic azides can be unstable and may decompose violently upon heating, shock, or friction [4]. This characteristic might explain the relative scarcity of extensive thermodynamic data and should be a primary consideration for any experimental work.

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References

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2. Chemical Properties of Octane, 1-azido- (CAS 7438-05-3) [chemeo.com]
3. Octyl azide | C₈H₁₇N₃ [chemspider.com]
4. Vapor pressures and enthalpies of vaporization of azides [sciencedirect.com]

To cite this document: Smolecule. [Thermodynamic Data for 1-Azidooctane]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b663790#1-azidooctane-thermodynamic-data>]

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